

The Solubility Profile of Direct Blue 71: A Technical Guide

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Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B1214608

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Direct Blue 71** (C.I. 34140), a trisazo dye widely used in various scientific applications. Understanding the solubility of this compound in different solvents is critical for its effective use in research, diagnostics, and potentially in drug development processes. This document outlines quantitative and qualitative solubility data, details a standard experimental protocol for solubility determination, and illustrates the relationship between solvent properties and solubility.

Core Properties of Direct Blue 71

Direct Blue 71 is a dark blue, water-soluble anionic dye.^[1] Its solubility is largely dictated by its complex aromatic structure, multiple sulfonic acid groups, and the presence of sodium salts, which enhance its polarity and affinity for aqueous media.

Quantitative and Qualitative Solubility Data

The solubility of **Direct Blue 71** has been characterized in a range of aqueous and organic solvents. The following table summarizes the available data, providing a clear comparison for researchers selecting appropriate solvent systems.

| Solvent | Chemical Formula | Type | Solubility | Temperature (°C) | Observations |
|------------------------------------|---|---------|------------------|------------------|--|
| Water | H ₂ O | Aqueous | 10 g/L | 60 | Forms a blue solution. [2] [3] [4] [5] [6] [7] |
| Water | H ₂ O | Aqueous | 20 g/L | 97 | Solubility increases with temperature. [2] [3] [4] [5] [6] [7] |
| Dimethyl Sulfoxide (DMSO) | (CH ₃) ₂ SO | Organic | 50 mg/mL | Not Specified | Requires sonication; hygroscopic nature of DMSO can affect solubility. [8] |
| Methanol | CH ₃ OH | Organic | Slightly Soluble | Not Specified | Requires sonication. [2] [3] [9] |
| Ethanol | C ₂ H ₅ OH | Organic | Slightly Soluble | Not Specified | Some sources report as "soluble" while others state "very slightly soluble". [2] [3] [6] [10] [11] |
| Ethylene Glycol Ether (Cellosolve) | C ₂ H ₅ OCH ₂ C H ₂ OH | Organic | Slightly Soluble | Not Specified | [10] [11] |

| | | | | | |
|------------------------|---|---------|-----------|---------------|---|
| Other Organic Solvents | - | Organic | Insoluble | Not Specified | Generally reported as insoluble in other common non-polar organic solvents.[2][3][4][5][6][7][10][11] |
|------------------------|---|---------|-----------|---------------|---|

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **Direct Blue 71** in a given solvent, based on standard laboratory practices for azo dyes.

Principle

This protocol utilizes the spectrophotometric method, which relies on the strong absorbance of **Direct Blue 71** in the visible spectrum ($\lambda_{\text{max}} \approx 594 \text{ nm}$).^{[3][5]} A saturated solution is prepared, and after equilibration, the concentration of the dissolved dye is determined by measuring its absorbance and comparing it to a standard calibration curve.

Materials and Equipment

- **Direct Blue 71** powder
- Solvent of interest (e.g., water, DMSO, ethanol)
- Volumetric flasks (various sizes)
- Beakers and magnetic stir bars
- Magnetic stir plate
- Thermostatically controlled water bath or incubator
- Centrifuge and centrifuge tubes

- Syringe filters (0.45 μm pore size)
- UV-Vis Spectrophotometer and cuvettes
- Analytical balance

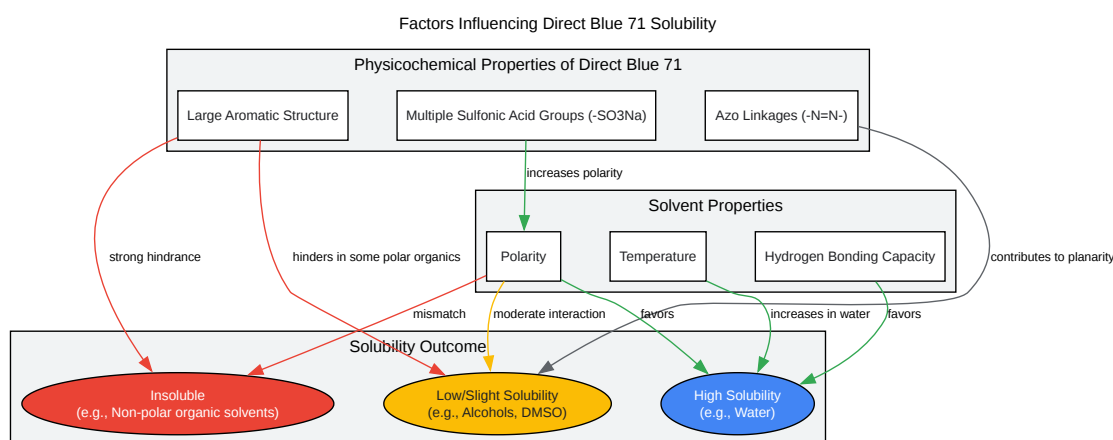
Procedure

- Preparation of Standard Solutions and Calibration Curve:
 1. Accurately weigh a small amount of **Direct Blue 71** and dissolve it in the solvent to prepare a stock solution of known concentration.
 2. Perform a series of dilutions of the stock solution to create a set of standard solutions of decreasing concentrations.
 3. Measure the absorbance of each standard solution at the λ_{max} of **Direct Blue 71**.
 4. Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank).
- Preparation of Saturated Solution:
 1. Add an excess amount of **Direct Blue 71** powder to a known volume of the solvent in a beaker with a magnetic stir bar. The amount should be sufficient to ensure that undissolved solid remains.
 2. Place the beaker in a thermostatically controlled environment (e.g., water bath) set to the desired temperature.
 3. Stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation and Analysis:
 1. After equilibration, allow the solution to stand undisturbed for a few hours to let the excess solid settle.

2. Carefully withdraw a sample of the supernatant. To ensure no solid particles are transferred, it is recommended to centrifuge the sample and then filter it through a 0.45 μm syringe filter.
 3. Dilute the clear, saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 4. Measure the absorbance of the diluted sample using the UV-Vis spectrophotometer.
- Calculation of Solubility:
 1. Using the absorbance of the diluted sample and the equation of the calibration curve, determine the concentration of the diluted solution.
 2. Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor.
 3. Express the solubility in appropriate units, such as g/L or mg/mL.

Factors Influencing Solubility

The solubility of **Direct Blue 71** is influenced by several factors, primarily the nature of the solvent and the temperature. The logical relationship between these factors and the resulting solubility is depicted in the diagram below.



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Caption: Logical flow of factors affecting **Direct Blue 71** solubility.

Conclusion

Direct Blue 71 exhibits high solubility in water, which increases with temperature, a characteristic attributed to its polar sulfonic acid groups. Its solubility in organic solvents is limited, ranging from slightly soluble in polar protic and aprotic solvents like methanol and DMSO to insoluble in non-polar organic solvents. For research and development applications, water is the primary solvent of choice. When organic solvents are necessary, DMSO or short-chain alcohols may be used, potentially requiring sonication to facilitate dissolution. The provided experimental protocol offers a reliable method for determining the solubility of **Direct Blue 71** in novel solvent systems.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. chembk.com [chembk.com]
- 3. Direct Blue 71 CAS#: 4399-55-7 [m.chemicalbook.com]
- 4. dawnscientific.com [dawnscientific.com]
- 5. Direct Blue 71 | 4399-55-7 [amp.chemicalbook.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. China Biggest Direct Blue 71 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Direct Blue 71 | 4399-55-7 [chemicalbook.com]
- 10. Direct Blue 71 - Direct Fast Blue B2RL - Direct Blue B2RL from Emperor Chem [emperordye.com]
- 11. China Direct Blue 71 Manufacturers Suppliers Factory - Good Price Direct Blue 71 - WINCHEM [pigment-dye.com]
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